

On-Target Efficacy of DR4485 Hydrochloride: A Comparative Analysis with Control Compounds

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Compound of Interest		
Compound Name:	DR4485 hydrochloride	
Cat. No.:	B607201	Get Quote

For researchers, scientists, and drug development professionals, confirming the specific ontarget effects of a novel compound is a critical step in the validation process. This guide provides a comparative analysis of **DR4485 hydrochloride**, a selective 5-HT7 receptor antagonist, with established control compounds to objectively demonstrate its on-target activity.

DR4485 hydrochloride has been identified as a high-affinity and selective antagonist for the 5-hydroxytryptamine 7 (5-HT7) receptor. The primary on-target effect of **DR4485 hydrochloride** is the inhibition of serotonin (5-HT)-induced cyclic adenosine monophosphate (cAMP) accumulation in cells expressing the 5-HT7 receptor. This guide presents a direct comparison of **DR4485 hydrochloride** with a known 5-HT7 agonist, 5-Carboxamidotryptamine (5-CT), and a well-characterized selective 5-HT7 antagonist, SB-269970, to validate its mechanism of action.

Comparative Efficacy at the 5-HT7 Receptor

The following table summarizes the potency of **DR4485 hydrochloride** and the control compounds in functional cAMP assays conducted in HEK-293 cells expressing the human 5-HT7 receptor.



Compound	Mechanism of Action	Parameter	Value (in HEK-293 cells)
DR4485 hydrochloride	5-HT7 Receptor Antagonist	рКі	8.14
5- Carboxamidotryptami ne (5-CT)	5-HT7 Receptor Agonist	pEC50	7.5 ± 0.1
SB-269970	5-HT7 Receptor Antagonist	pA2	8.5 ± 0.2

Table 1: Comparative potency of **DR4485 hydrochloride** and control compounds at the human 5-HT7 receptor in a functional cAMP assay.

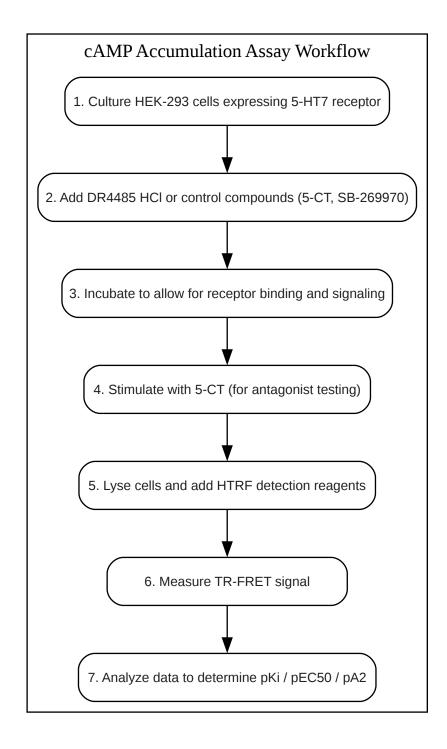
Visualizing the Mechanism of Action

To understand the context of these compounds' effects, it is essential to visualize the 5-HT7 receptor signaling pathway and the experimental approach used to quantify their activity.

5-HT7 Receptor Signaling Pathway.

The diagram above illustrates the activation of the 5-HT7 receptor by agonists like serotonin or 5-CT, leading to the activation of Gs protein and adenylyl cyclase, which then converts ATP to cAMP. Antagonists such as **DR4485 hydrochloride** and SB-269970 block this activation.





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